

# propyl cinnamate CAS number and registry information

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## Compound of Interest

Compound Name: *Propyl cinnamate*

Cat. No.: *B7822587*

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## Propyl Cinnamate: A Comprehensive Technical Guide

This guide provides an in-depth overview of **propyl cinnamate**, a significant chemical compound with applications ranging from flavor and fragrance to potential antimicrobial and insect-repellent uses. Tailored for researchers, scientists, and professionals in drug development, this document details its chemical identity, physicochemical properties, synthesis protocols, and biological activities.

## Registry Information and Chemical Identity

**Propyl cinnamate** is an organic compound classified as an alkyl cinnamate, which is the ester of cinnamic acid and propanol.<sup>[1][2]</sup> It is recognized by various international chemical inventories and databases.

Identifier	Value	Reference
CAS Number	7778-83-8	[1][3][4][5][6][7]
EINECS Number	231-916-0	[5][8]
IUPAC Name	propyl (E)-3-phenylprop-2-enoate	[2]
Molecular Formula	C <sub>12</sub> H <sub>14</sub> O <sub>2</sub>	[3][5][6][7]
Molecular Weight	190.24 g/mol	[3][5][6]
InChI Key	OLLPXZHNCXACMM-CMDGGOBGSA-N	[2][7]
SMILES	<chem>CCCOC(=O)/C=C/C1=CC=CC=C1</chem>	[2]
Synonyms	n-Propyl cinnamate, Cinnamic acid n-propyl ester, 2-Propenoic acid, 3-phenyl-, propyl ester, FEMA 2938	[3][5][7]
RTECS Number	GE0525000	[4][9]

## Physicochemical Properties

**Propyl cinnamate** is a colorless, viscous liquid at room temperature.[10] It is known for its characteristic fruity and balsamic aroma.[1][4][10]

Property	Value	Reference
Appearance	Colorless clear viscous liquid (estimated)	[10]
Odor/Flavor	Peach-apricot flavor, wine-like odor	[1][4][10]
Melting Point	12 - 13 °C	[8][10]
Boiling Point	282 - 284 °C at 760 mmHg	[1][9][10]
Density	1.025 g/cm <sup>3</sup>	[1][8][9]
Refractive Index	1.5530	[1][8][9]
Flash Point	>100 °C (>212 °F)	[10]
Vapor Pressure	0.003 mmHg at 25 °C (estimated)	[10]
Solubility	Soluble in alcohol, insoluble in water. Water solubility estimated at 68.97 mg/L at 25 °C.	[10]
logP (o/w)	3.477 (estimated)	[10]

## Experimental Protocols

The synthesis of **propyl cinnamate** is most commonly achieved through Fischer esterification. Detailed protocols for its synthesis, purification, and characterization are provided below.

This protocol describes the synthesis of **propyl cinnamate** from trans-cinnamic acid and n-propanol using sulfuric acid as a catalyst.

Materials:

- trans-Cinnamic acid
- n-Propanol

- Concentrated sulfuric acid ( $\text{H}_2\text{SO}_4$ )
- Diethyl ether
- Saturated sodium bicarbonate solution ( $\text{NaHCO}_3$ )
- Brine (saturated  $\text{NaCl}$  solution)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Round-bottom flask, reflux condenser, separatory funnel, heating mantle, magnetic stirrer.

Procedure:

- Combine trans-cinnamic acid (1 equivalent), n-propanol (5-10 equivalents, serving as solvent and reactant), and a magnetic stir bar in a round-bottom flask.
- Carefully add concentrated sulfuric acid (catalytic amount, e.g., 0.1 equivalents) to the mixture while stirring.
- Attach a reflux condenser and heat the mixture to reflux using a heating mantle. Maintain reflux for 2-4 hours. The reaction can be monitored by Thin Layer Chromatography (TLC).  
[11]
- After cooling to room temperature, remove the excess n-propanol using a rotary evaporator.
- Dissolve the residue in diethyl ether and transfer it to a separatory funnel.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and finally with brine.[12]
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter to remove the drying agent and evaporate the solvent to yield the crude **propyl cinnamate**. [11]

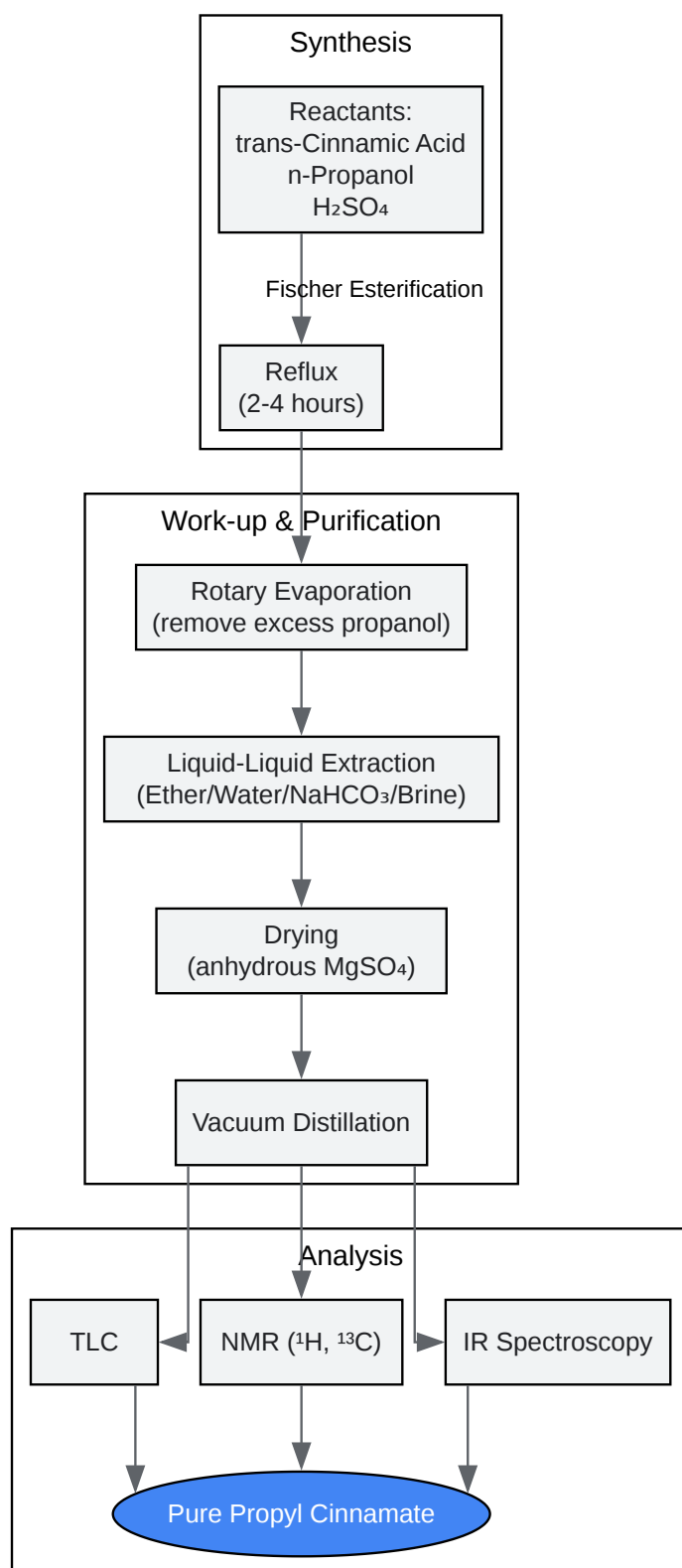
The crude product from the synthesis can be purified by vacuum distillation to obtain high-purity **propyl cinnamate**.

#### Procedure:

- Set up a distillation apparatus suitable for vacuum operation (e.g., Claisen flask).
- Transfer the crude ester into the distillation flask.
- Apply vacuum and gently heat the flask in an oil bath.
- Collect the fraction that distills at the appropriate temperature and pressure for **propyl cinnamate** (e.g., 102-104 °C at 1 mmHg).[10]

The purity and identity of the synthesized **propyl cinnamate** can be confirmed using the following analytical techniques:

- Thin Layer Chromatography (TLC): To monitor reaction progress and assess the purity of the final product. A suitable mobile phase is a mixture of hexane and ethyl acetate (e.g., 9:1 v/v). [11]
- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR are used to confirm the chemical structure of the ester.[11][12]
- Infrared (IR) Spectroscopy: To identify characteristic functional groups, such as the ester carbonyl ( $\text{C}=\text{O}$ ) stretch (approx.  $1715\text{ cm}^{-1}$ ) and the  $\text{C}=\text{C}$  double bond stretch (approx.  $1640\text{ cm}^{-1}$ ).[11]



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**Fig. 1:** General workflow for the synthesis and analysis of **propyl cinnamate**.

## Biological Activity and Metabolism

**Propyl cinnamate** and related cinnamic acid esters exhibit a range of biological activities. While specific signaling pathways are not extensively detailed in the literature, their antimicrobial effects are noted.

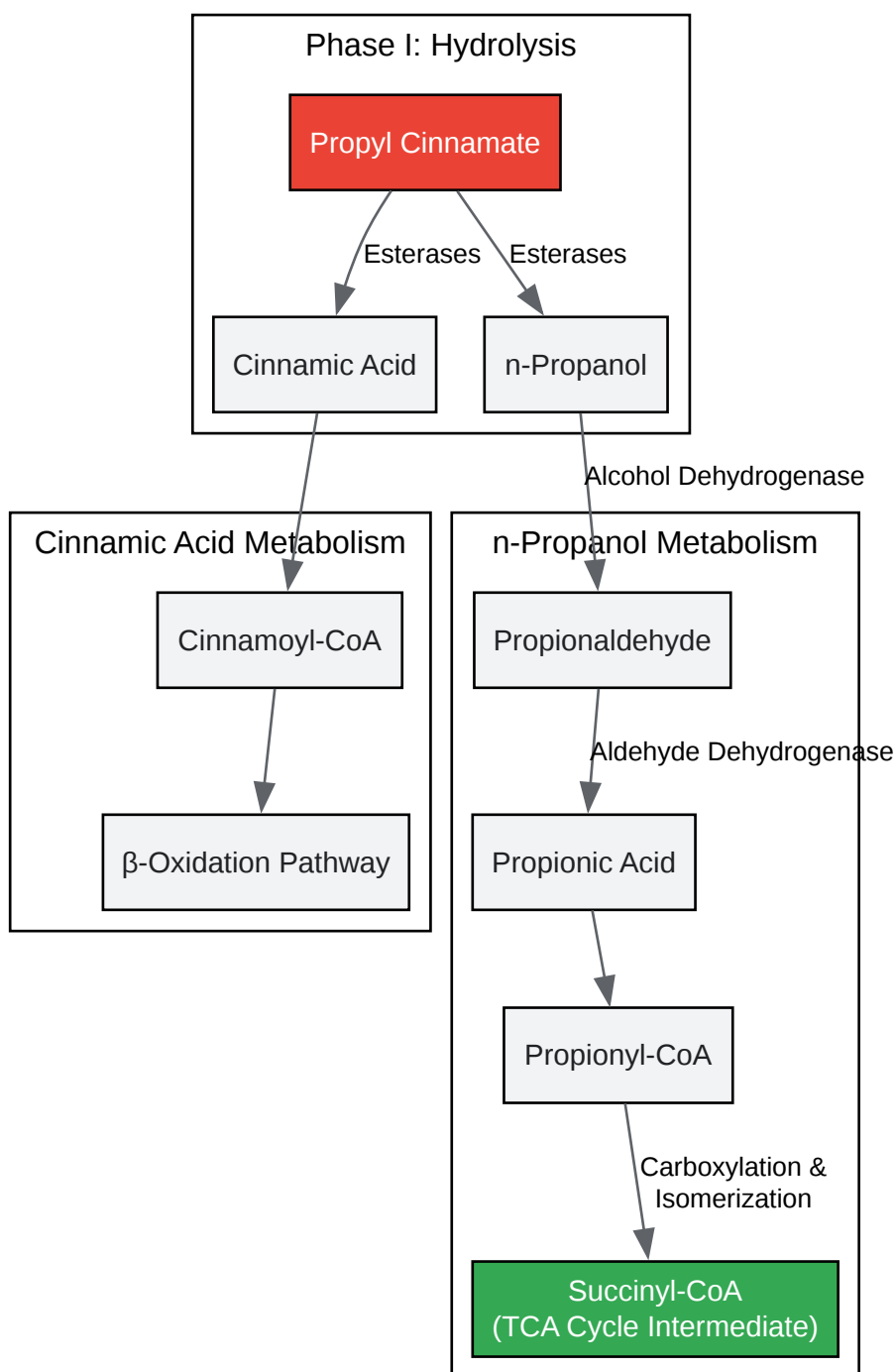
Cinnamic acid derivatives are known for their antimicrobial properties.<sup>[13]</sup> **Propyl cinnamate** has demonstrated inhibitory activity against a variety of microorganisms.

Microorganism	Activity (MIC)	Reference
Aspergillus niger	43 $\mu$ M	<sup>[14]</sup>
Bacillus subtilis	203 $\mu$ M	<sup>[14]</sup>
Candida albicans	59 $\mu$ M	<sup>[14]</sup>
Escherichia coli	203 $\mu$ M	<sup>[14]</sup>
Staphylococcus aureus	301 $\mu$ M	<sup>[14]</sup>

The mechanism of action for cinnamates is believed to involve disruption of the microbial plasma membrane and cell wall.<sup>[13][15]</sup>

There is limited direct research on the metabolic pathway of **propyl cinnamate** in mammals. However, a probable metabolic route involves initial hydrolysis by esterase enzymes into its constituent parts: cinnamic acid and n-propanol. These components then enter their respective well-established metabolic pathways.<sup>[16][17]</sup>

- Cinnamic Acid: Can be activated to Cinnamoyl-CoA and subsequently undergo  $\beta$ -oxidation, similar to fatty acids.
- n-Propanol: Is oxidized to propionaldehyde and then to propionic acid. Propionic acid is converted to propionyl-CoA, which is then carboxylated and eventually converted to succinyl-CoA, an intermediate of the citric acid cycle.<sup>[16]</sup>



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**Fig. 2:** Proposed metabolic pathway of **propyl cinnamate** in mammals.

## Safety and Regulation



**Propyl cinnamate** is regulated for its use as a flavoring agent and has established safety guidelines.

Regulation / Hazard	Information	Reference
GHS Pictograms	Flammable, Environmentally Hazardous	<a href="#">[2]</a> <a href="#">[4]</a>
GHS Hazard Statements	H226: Flammable liquid and vapor.H411: Toxic to aquatic life with long lasting effects.	<a href="#">[2]</a> <a href="#">[4]</a>
Precautionary Statements	P210, P273, P391, P501	<a href="#">[2]</a>
Risk Statements	R51/53: Toxic to aquatic organisms, may cause long-term adverse effects in the aquatic environment.	<a href="#">[4]</a> <a href="#">[9]</a>
Safety Statements	S24/25: Avoid contact with skin and eyes.S61: Avoid release to the environment.	<a href="#">[4]</a> <a href="#">[9]</a>
Regulatory Status	FEMA GRAS: Number 2938. Generally Recognized as Safe for its intended use as a flavoring substance.	<a href="#">[2]</a> <a href="#">[18]</a>
FDA Regulation	Listed under 21 CFR 172.515 for synthetic flavoring substances.	<a href="#">[2]</a> <a href="#">[18]</a>
TSCA	Listed on the Toxic Substances Control Act inventory.	<a href="#">[2]</a> <a href="#">[4]</a>

Handling and Storage: Avoid contact with skin and eyes.[\[19\]](#) Keep away from sources of ignition as it is a flammable liquid. Store in a tightly closed container in a dry, well-ventilated place.[\[19\]](#) Personal protective equipment, including chemically resistant gloves, is recommended during handling.[\[19\]](#)

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